

Physical and chemical properties of 1,3,5-Trimethoxybenzene

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Compound of Interest

Compound Name: 1,3,5-Trimethoxybenzene

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An In-depth Technical Guide to 1,3,5-Trimethoxybenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **1,3,5-Trimethoxybenzene**. It includes detailed experimental protocols for its synthesis and purification, an examination of its key chemical reactions and applications, and a summary of safety and handling procedures.

General and Chemical Properties

1,3,5-Trimethoxybenzene, also known as phloroglucinol trimethyl ether, is an organic compound that serves as a versatile intermediate in organic synthesis and has been identified as a biomarker for flavonoid consumption in humans.^{[1][2]} It is a key scent component in certain species of Chinese roses and plays a role in various photochemical processes.^{[3][4][5]} Its structure, featuring a benzene ring symmetrically substituted with three methoxy groups, makes it a valuable building block in the synthesis of more complex molecules.^[6]

Table 1: Physical and Chemical Properties of **1,3,5-Trimethoxybenzene**

Property	Value	Citations
Molecular Formula	C ₉ H ₁₂ O ₃	[7][8]
Molecular Weight	168.19 g/mol	[8][9][10]
Appearance	White to off-white crystalline solid/powder	[7][10][11]
Melting Point	50-53 °C	[1][7][9]
Boiling Point	255 °C (at 760 mmHg)	[1][7][9]
190 °C (at 100 mmHg)		
Density	1.126 g/cm ³	[3][7][11]
Flash Point	85 °C (185 °F)	[11][12]
Refractive Index	1.533	[3][7]
Vapor Pressure	0.0239 mmHg at 25 °C	[7]

Solubility

1,3,5-Trimethoxybenzene exhibits poor solubility in water but is soluble in a range of common organic solvents.[7][9]

Table 2: Solubility of **1,3,5-Trimethoxybenzene**

Solvent	Solubility	Citations
Water	Insoluble / Slightly soluble	[7][9]
Methanol	Soluble (0.1 g/mL, clear, colorless)	[1][7][9]
Ethanol	Soluble	[1]
Ether	Soluble	[1]
Benzene	Soluble	[1]
DMSO	Soluble (100 mg/mL with sonication)	[2][13]
Acetone	Soluble	[3][14]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1,3,5-Trimethoxybenzene**.

Table 3: Spectroscopic Data for **1,3,5-Trimethoxybenzene**

Technique	Key Peaks / Shifts (δ)	Citations
^1H NMR (in CDCl_3)	δ 3.88-3.90 (s, 9H, $-\text{OCH}_3$)	[15]
^{13}C NMR (in CDCl_3)	δ 60.9, 110.3, 155.1	[15]
IR Spectroscopy	Data available via NIST/EPA Gas-Phase IR Database and other sources.	[10][16][17]

Synthesis and Purification

1,3,5-Trimethoxybenzene can be synthesized through several routes, most commonly via the methylation of phloroglucinol or the methoxylation of a tri-substituted benzene ring.

Experimental Protocols

Protocol 1: Synthesis via Methylation of Phloroglucinol[3][5][14]

This method involves the reaction of phloroglucinol with a methylating agent, such as dimethyl sulfate, in the presence of a base.

- **Reaction Setup:** A solution of anhydrous phloroglucinol (e.g., 6.3 g, 0.05 mol) in dry acetone (100 mL) is placed in a round-bottom flask.
- **Addition of Reagents:** Ignited potassium carbonate (40 g) is added as a base, followed by dimethyl sulfate (15.6 mL, 0.165 mol).
- **Reflux:** The mixture is refluxed under anhydrous conditions for approximately 6 hours.
- **Workup:** After cooling, the mixture is filtered to remove inorganic salts, which are then washed with hot acetone. The combined acetone solutions are distilled to remove the solvent.
- **Extraction:** The residue is treated with crushed ice and extracted with ether. The ether extracts are washed sequentially with a 5% sodium hydroxide solution and water.
- **Drying and Isolation:** The organic layer is dried over anhydrous sodium sulfate, and the solvent is evaporated to yield the crude product.

Protocol 2: Synthesis from 1,3,5-Tribromobenzene[14][18]

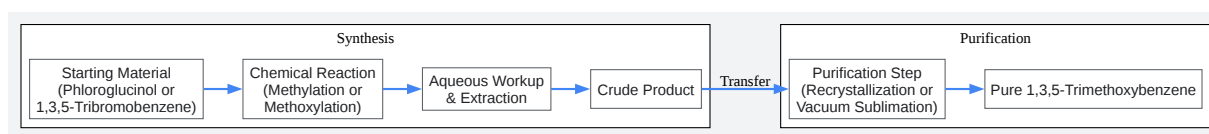
This procedure involves a copper-catalyzed methoxylation reaction.

- **Reaction Setup:** To a solution of 1,3,5-tribromobenzene (100.0 g, 0.32 mol) in N,N-dimethylformamide (150 mL) and methanol (300 mL), add sodium methoxide (102.9 g, 1.91 mol) under stirring.
- **Catalysis:** Raise the temperature to 60-70°C and add cuprous chloride (1.58 g, 0.016 mol).
- **Reaction:** Increase the temperature to 90-95°C and maintain until the reaction is complete.
- **Workup:** Cool the reaction to room temperature and filter out any insoluble solids.

- Crystallization: Add sulfuric acid to the filtrate, stir, and allow to crystallize overnight.
- Isolation: Filter the solid product and dry it under a vacuum at 45°C.

Purification Method: Sublimation

For high-purity **1,3,5-Trimethoxybenzene**, vacuum sublimation is an effective purification method.^{[1][3]}



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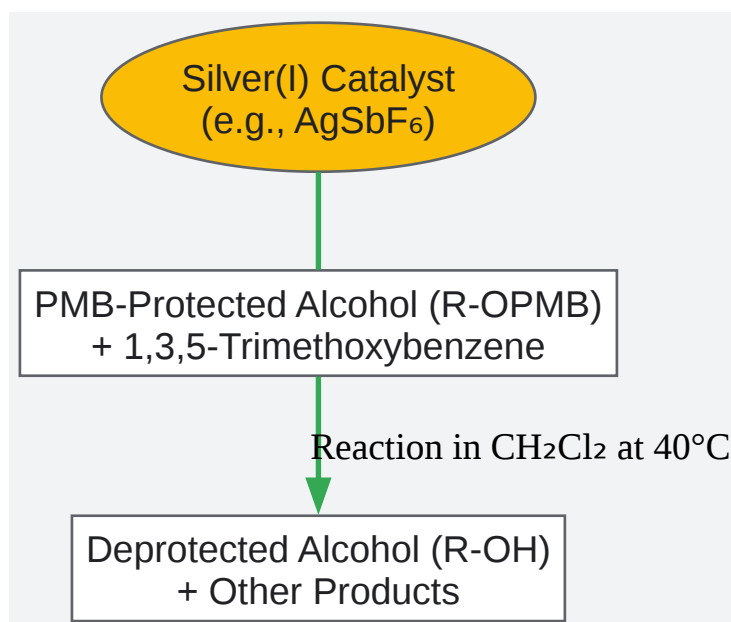
Caption: General workflow for the synthesis and purification of **1,3,5-Trimethoxybenzene**.

Chemical Reactions and Applications

1,3,5-Trimethoxybenzene is a versatile reagent in organic chemistry and has found applications in drug development and analytical chemistry.

- Intermediate in Synthesis: It serves as a precursor in the synthesis of more complex molecules, including pharmaceuticals and triaryl- or triheteroarylmethanes.^{[1][6]}
- Deprotection Reactions: In combination with a silver(I) catalyst, it is used for the mild and chemoselective cleavage of the p-methoxybenzyl (PMB) protecting group from alcohols and acids.^[19]
- Nitration: It can be nitrated using N_2O_5 to produce 1,3,5-trimethoxy-2,4,6-trinitrobenzene, although side reactions can occur.^[20]
- Analytical Reagent: It is used as a derivatizing agent to quantify reactive halogen species like free chlorine and bromine in aqueous systems, acting as an effective quencher.^{[13][21]}

- Biomarker: It has been identified as a human xenobiotic metabolite and a potential biomarker for the consumption of flavonoids.^{[1][2][22]}

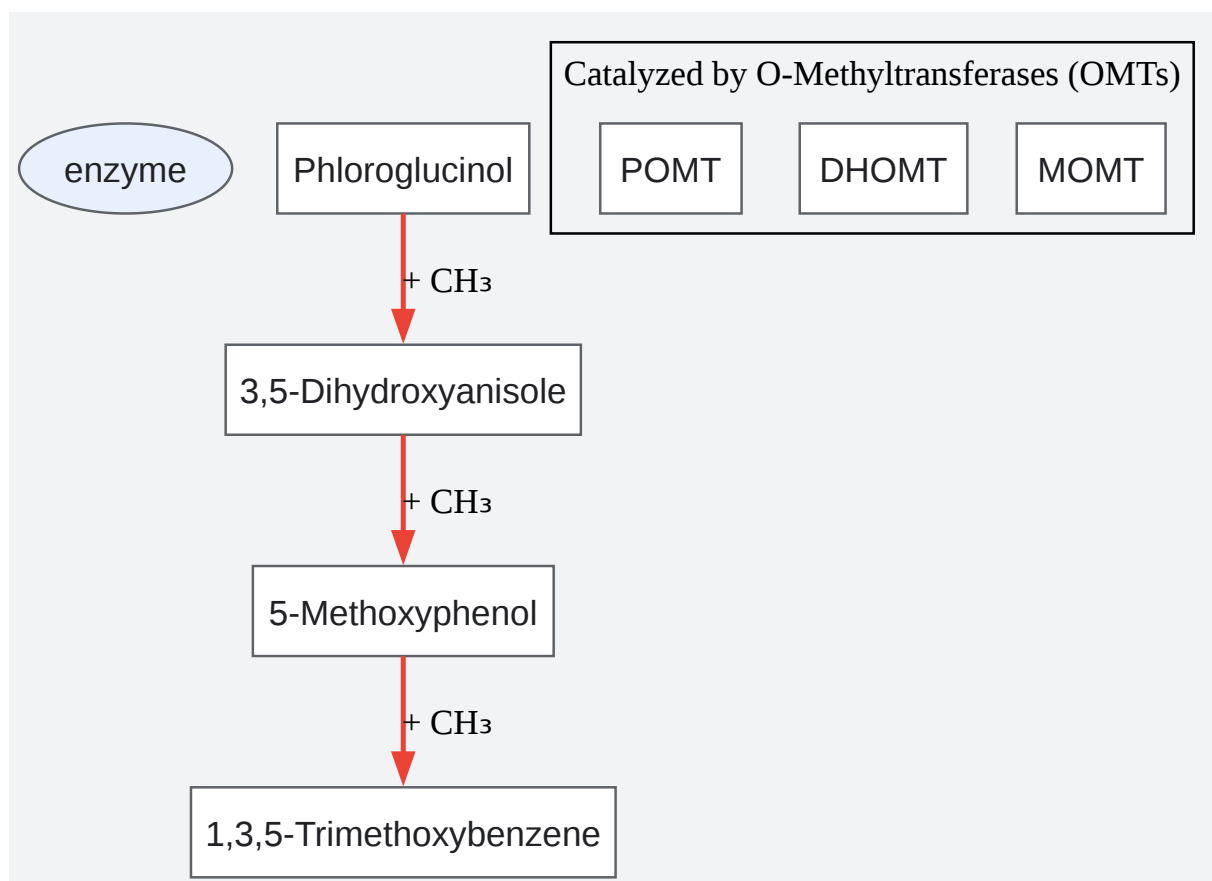


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Caption: Role of **1,3,5-Trimethoxybenzene** in the deprotection of p-methoxybenzyl (PMB) ethers.

Biosynthesis

In the Chinese rose (*Rosa chinensis*), **1,3,5-Trimethoxybenzene** is a major volatile fragrance compound. Its biosynthesis begins with phloroglucinol and proceeds through three sequential methylation steps, each catalyzed by specific O-methyltransferase enzymes.^{[4][23]}



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Caption: Biosynthesis pathway of **1,3,5-Trimethoxybenzene** from phloroglucinol in *Rosa chinensis*.

Safety and Handling

1,3,5-Trimethoxybenzene is considered harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract.[7][12][24] Standard laboratory safety precautions should be followed.

Table 4: Hazard and Safety Information for **1,3,5-Trimethoxybenzene**

Hazard Information	Precautionary Measures	Citations
Hazard Statements	H302: Harmful if swallowed.	[25]
Signal Word	Warning	[25]
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection.	[11][24]
Handling	Avoid dust formation. Use with adequate ventilation. Do not eat, drink, or smoke when using. Wash hands thoroughly after handling.	[24][25][26]
Storage	Store in a cool, dry, well-ventilated area in a tightly closed container, away from incompatible materials like strong oxidizing agents.	[24][25][27]
First Aid (Ingestion)	Rinse mouth. Call a POISON CENTER or doctor if you feel unwell. Do NOT induce vomiting.	[12][24]
Fire Fighting	Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.	[11][12]

This guide is intended for informational purposes for qualified professionals. Always consult the most current Safety Data Sheet (SDS) before handling this chemical.[12][24][25]

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